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D-(-)-Pantolactone-d6 stability in different solvents and temperatures

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Compound of Interest		
Compound Name:	D-(-)-Pantolactone-d6	
Cat. No.:	B15294272	Get Quote

Technical Support Center: D-(-)-Pantolactone-d6 Stability

This technical support center provides guidance on the stability of **D-(-)-Pantolactone-d6** in various experimental conditions. Below you will find frequently asked questions (FAQs), troubleshooting guides, and detailed experimental protocols to assist researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the primary degradation pathway for **D-(-)-Pantolactone-d6**?

A1: The primary degradation pathway for **D-(-)-Pantolactone-d6** is hydrolysis. As a lactone, the ester ring is susceptible to cleavage by water, which results in the formation of D-(-)-Pantoic acid-d6. This reaction can be catalyzed by both acidic and basic conditions and is also influenced by temperature.[1]

Q2: What are the recommended storage conditions for **D-(-)-Pantolactone-d6**?

A2: To ensure stability, **D-(-)-Pantolactone-d6** should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.[2][3] The recommended storage temperature is typically between 2-8°C.[2] Due to its hygroscopic nature, it is crucial to protect it from moisture.[3][4] For long-term storage, an inert atmosphere may be beneficial.[3]



Q3: Is **D-(-)-Pantolactone-d6** stable in aqueous solutions?

A3: **D-(-)-Pantolactone-d6** will undergo hydrolysis to D-(-)-Pantoic acid-d6 in aqueous solutions. The rate of this hydrolysis is dependent on the pH and temperature of the solution. At neutral pH, a related compound, ketopantolactone, is known to be prone to spontaneous hydrolysis.[5] For experimental purposes, it is advisable to prepare aqueous solutions fresh and consider the potential for degradation over the course of the experiment.

Q4: How does temperature affect the stability of **D-(-)-Pantolactone-d6**?

A4: Increased temperatures will accelerate the rate of hydrolysis of **D-(-)-Pantolactone-d6** in the presence of moisture or in solution. Therefore, for short-term storage of solutions, refrigeration is recommended. For long-term storage, it is best to store the compound as a solid at the recommended 2-8°C.[2]

Q5: In which common laboratory solvents is D-(-)-Pantolactone-d6 soluble?

A5: **D-(-)-Pantolactone-d6** is soluble in water and a variety of common organic solvents, including ethanol, methanol, chloroform, and dichloromethane.[6] It is also soluble in Dimethyl Sulfoxide (DMSO).[7]

Troubleshooting Guide



Issue	Possible Cause	Recommended Solution
Unexpectedly high levels of D-(-)-Pantoic acid-d6 in sample.	Hydrolysis of D-(-)- Pantolactone-d6.	Prepare solutions fresh before use. If using aqueous buffers, consider working at a slightly acidic pH if compatible with your experiment. Store stock solutions in anhydrous aprotic solvents at low temperatures.
Inconsistent results between experimental replicates.	Variable rates of degradation.	Ensure consistent timing between solution preparation and analysis for all samples. Maintain a constant temperature for all samples throughout the experimental process.
Precipitation observed in stock solution.	Use of moisture-absorbing solvent or exceeding solubility.	Use fresh, anhydrous solvent for preparing stock solutions. Ensure the concentration does not exceed the solubility limit in the chosen solvent.
Difficulty in achieving baseline separation in HPLC analysis.	Inappropriate mobile phase or column.	Refer to the detailed HPLC protocol below. Adjust the mobile phase composition (e.g., percentage of organic modifier, pH of the aqueous component) to optimize separation.

Stability Data Summary

The following tables provide illustrative data on the stability of **D-(-)-Pantolactone-d6** in various solvents and at different temperatures. This data is intended to be representative and may not reflect the exact results of all experimental conditions.

Table 1: Stability in Aqueous Buffers at Different Temperatures (Illustrative Data)



Buffer (pH)	Temperature (°C)	% D-(-)- Pantolactone-d6 Remaining (24 hours)	% D-(-)- Pantolactone-d6 Remaining (72 hours)
5.0	4	>99%	98%
5.0	25	95%	88%
7.4	4	97%	92%
7.4	25	85%	65%
9.0	4	90%	75%
9.0	25	60%	30%

Table 2: Stability in Common Organic Solvents at 25°C (Illustrative Data)

Solvent	% D-(-)-Pantolactone-d6 Remaining (7 days)	% D-(-)-Pantolactone-d6 Remaining (30 days)
Acetonitrile (anhydrous)	>99%	>99%
Methanol	98%	94%
DMSO (anhydrous)	>99%	>99%
Dichloromethane (anhydrous)	>99%	>99%

Experimental Protocols Protocol for a Stability-Indicating HPLC Method

This method is designed to separate **D-(-)-Pantolactone-d6** from its primary degradant, D-(-)-Pantoic acid-d6.

- Instrumentation: High-Performance Liquid Chromatography (HPLC) system with UV detection.[8][9]
- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 μm particle size).



- Mobile Phase:
 - A: 0.1% Phosphoric acid in Water
 - B: Acetonitrile
- Gradient:

o 0-2 min: 5% B

o 2-10 min: 5% to 40% B

10-12 min: 40% to 5% B

12-15 min: 5% B (re-equilibration)

• Flow Rate: 1.0 mL/min

• Detection Wavelength: 210 nm

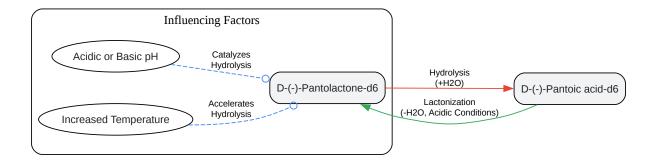
• Injection Volume: 10 μL

• Column Temperature: 30°C

• Sample Preparation: Dilute samples to an appropriate concentration (e.g., 1 mg/mL) in the mobile phase or a compatible solvent.

Visualizations

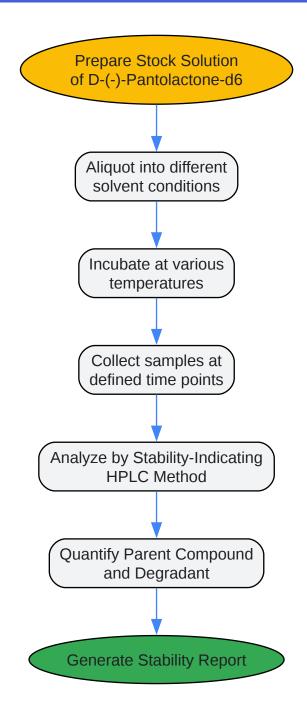




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Caption: Degradation pathway of **D-(-)-Pantolactone-d6**.





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Caption: Workflow for assessing **D-(-)-Pantolactone-d6** stability.

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